

5-Isopropyl-3-methylphenol CAS number 3228-03-3

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Compound of Interest

Compound Name: 5-Isopropyl-3-methylphenol

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An In-Depth Technical Guide to **5-Isopropyl-3-methylphenol** (CAS 3228-03-3)

For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Isopropyl-3-methylphenol, with the CAS number 3228-03-3, is an intriguing phenolic compound that has garnered attention for its diverse biological activities and potential applications in various scientific fields. As a structural isomer of the well-studied carvacrol and thymol, it shares some of their notable properties while also exhibiting a unique profile that warrants independent investigation. This technical guide provides a comprehensive overview of **5-isopropyl-3-methylphenol**, covering its chemical and physical properties, synthesis and purification, and known biological activities with an emphasis on its potential in drug development. Detailed protocols for its synthesis and analysis are provided to facilitate further research into this promising molecule.

Chemical and Physical Properties

5-Isopropyl-3-methylphenol, also known as m-cymen-5-ol or 3-isopropyl-5-methylphenol, is a substituted phenol with a molecular formula of $C_{10}H_{14}O$ and a molecular weight of 150.22 g/mol. [\[1\]](#)[\[2\]](#)[\[3\]](#) Its chemical structure features a phenol ring substituted with a methyl group and an isopropyl group at positions 3 and 5, respectively.

Table 1: Physicochemical Properties of 5-Isopropyl-3-methylphenol

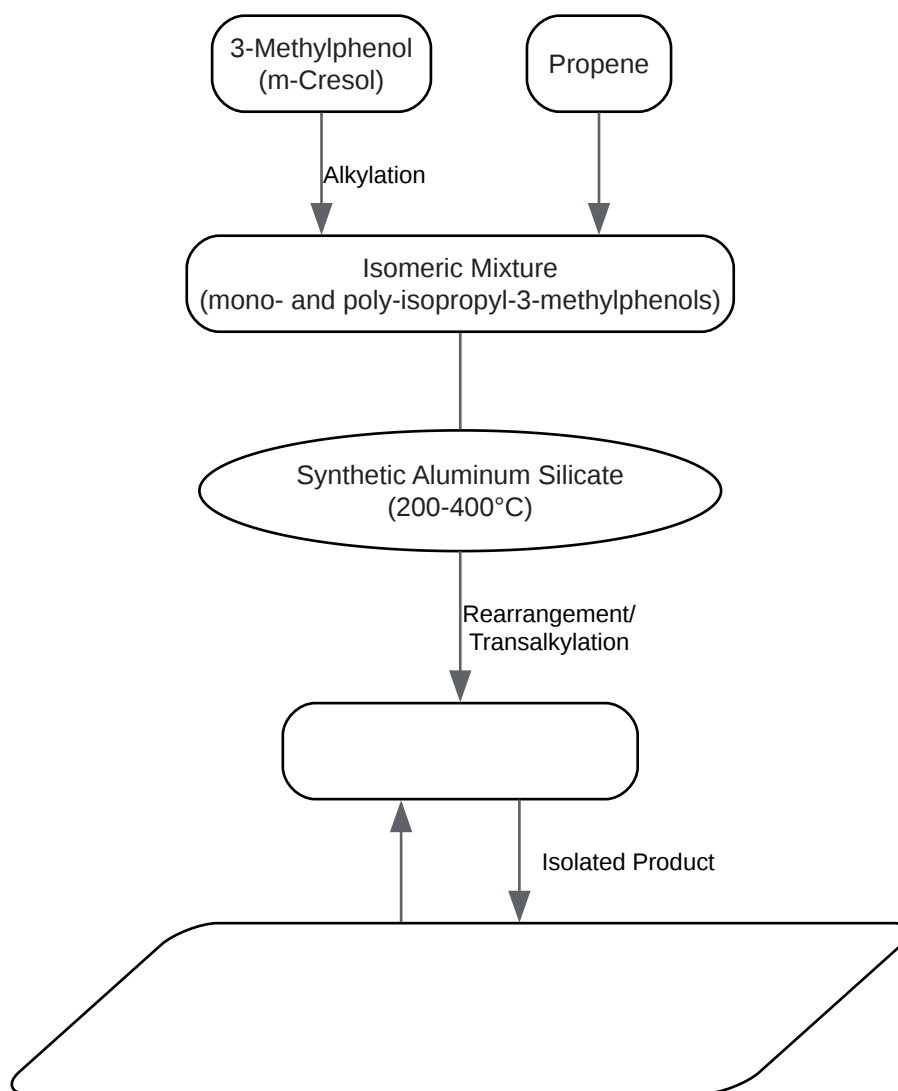
Property	Value	Source
CAS Number	3228-03-3	[1]
Molecular Formula	C ₁₀ H ₁₄ O	[1][2]
Molecular Weight	150.22 g/mol	[1][2][3]
Appearance	Colorless liquid	[4]
Melting Point	49-51 °C (lit.)	[1]
Boiling Point	Data not readily available	
Solubility	Limited aqueous solubility, soluble in organic solvents like ethanol and diethyl ether.	[4]
Synonyms	m-Cymen-5-ol; 3-Isopropyl-5-methylphenol; 5-isopropyl-m-cresol	[1][3][5]

This compound is sensitive to light and oxidative degradation, necessitating storage in amber glass containers at 2-8°C.[4]

Synthesis and Purification

The primary route for the synthesis of **5-isopropyl-3-methylphenol** is through the alkylation of 3-methylphenol (m-cresol) with propene.[6] This reaction can be catalyzed by synthetic aluminum silicate at elevated temperatures (200-400°C).[6] The process may also involve the rearrangement of other isomeric monoisopropyl-3-methylphenols or the transalkylation of polyisopropyl-3-methylphenols with 3-methylphenol.[6]

Diagram 1: Synthesis Pathway of 5-Isopropyl-3-methylphenol



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Caption: Synthesis of **5-Isopropyl-3-methylphenol** from m-cresol.

Experimental Protocol: Laboratory-Scale Synthesis

This protocol is a generalized procedure based on the known chemistry of phenol alkylation.

Materials:

- 3-Methylphenol (m-cresol)
- Propene gas

- Synthetic aluminum silicate catalyst
- Anhydrous toluene (solvent)
- Nitrogen gas (for inert atmosphere)
- Hydrochloric acid (for catalyst removal)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- High-pressure reactor equipped with a stirrer, gas inlet, and temperature control

Procedure:

- **Catalyst Activation:** The synthetic aluminum silicate catalyst is activated by heating under vacuum to remove any adsorbed water.
- **Reaction Setup:** The high-pressure reactor is charged with 3-methylphenol and anhydrous toluene under a nitrogen atmosphere. The activated catalyst is then added.
- **Alkylation:** The reactor is sealed and heated to the desired temperature (e.g., 250°C). Propene gas is then introduced into the reactor to a specific pressure. The reaction mixture is stirred vigorously for several hours.
- **Work-up:** After cooling, the reactor is depressurized. The reaction mixture is filtered to remove the catalyst. The filtrate is washed with a dilute hydrochloric acid solution, followed by a sodium bicarbonate solution, and finally with brine.
- **Drying and Solvent Removal:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure.
- **Purification:** The resulting crude product, which may contain a mixture of isomers, is purified by fractional distillation under reduced pressure or by column chromatography to isolate the desired **5-isopropyl-3-methylphenol**.

Biological Activities and Potential Applications

5-Isopropyl-3-methylphenol is a derivative of carvacrol, a major component of oregano oil known for its biological activities.[1][7] This structural relationship suggests that **5-isopropyl-3-methylphenol** may possess similar properties.

Antimicrobial Activity

Research has shown that **5-isopropyl-3-methylphenol** exhibits antimicrobial properties. In a study investigating thymol derivatives, 4-isopropyl-3-methylphenol (an isomer) demonstrated a minimum inhibitory concentration (MIC) of 512 µg/ml against methicillin-resistant *Staphylococcus aureus* (MRSA).[6] When combined with oxacillin, the MIC was reduced to 128 µg/ml, indicating a synergistic effect.[6] This suggests potential applications as an antimicrobial agent or as an adjuvant to conventional antibiotics.

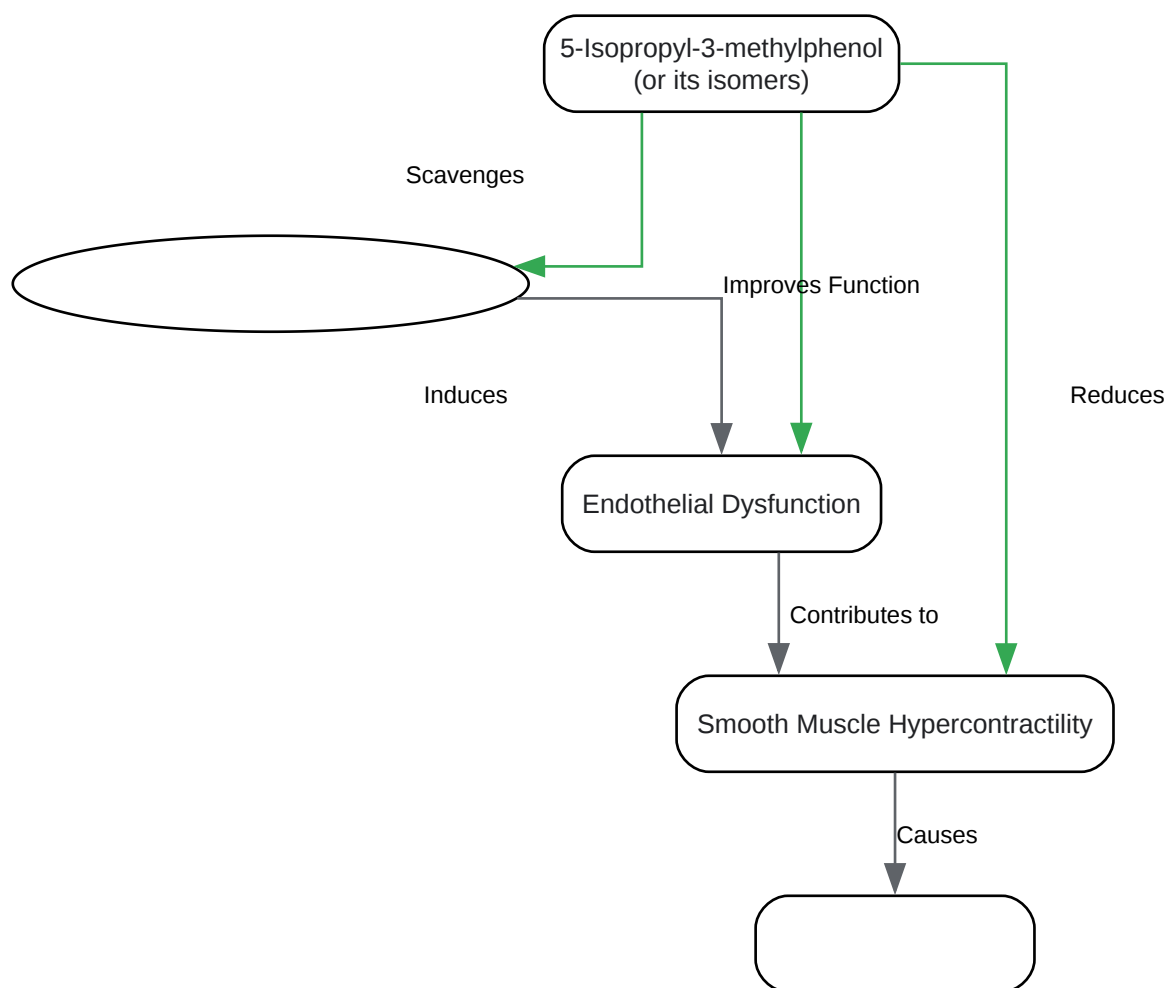
Antioxidant and Anti-inflammatory Effects

Phenolic compounds are well-known for their antioxidant properties. While specific studies on the antioxidant capacity of **5-isopropyl-3-methylphenol** are limited, its structural similarity to potent antioxidants like carvacrol and thymol suggests it likely possesses free-radical scavenging abilities.[8][9] These antioxidant properties may contribute to anti-inflammatory effects, a common characteristic of phenolic monoterpenoids.

Potential in Drug Development

The biological activities of **5-isopropyl-3-methylphenol** and its isomers open avenues for drug development. For instance, its isomer, carvacrol (5-isopropyl-2-methylphenol), has been shown to have anxiolytic, antinociceptive, and antidepressant effects, potentially through interaction with the dopaminergic system. Furthermore, carvacrol has demonstrated the ability to improve hypertension-associated erectile dysfunction in animal models by restoring endothelial function and reducing hypercontractility of the corpora cavernosa. These findings highlight the therapeutic potential of this class of compounds.

Diagram 2: Potential Therapeutic Signaling Pathway



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Caption: Postulated mechanism in improving erectile dysfunction.

Analytical Methods

The analysis and quantification of **5-isopropyl-3-methylphenol** can be achieved using standard analytical techniques for phenolic compounds.

Experimental Protocol: High-Performance Liquid Chromatography (HPLC) Analysis

Instrumentation:

- HPLC system with a Diode Array Detector (DAD)

- Reversed-phase C18 column (e.g., 4.6 x 250 mm, 5 µm)

Mobile Phase:

- A gradient of acetonitrile and water (with 0.1% formic acid) is typically effective.
- For example, a starting gradient of 50:50 (acetonitrile:water) can be ramped up to 90:10 over 20 minutes.

Procedure:

- **Standard Preparation:** Prepare a stock solution of **5-isopropyl-3-methylphenol** in a suitable solvent (e.g., methanol or acetonitrile). Create a series of dilutions to generate a calibration curve.
- **Sample Preparation:** Dissolve the sample containing **5-isopropyl-3-methylphenol** in the mobile phase or a compatible solvent. Filter the sample through a 0.45 µm syringe filter before injection.
- **Analysis:** Inject the prepared standards and samples into the HPLC system. Monitor the absorbance at a wavelength where the compound exhibits maximum absorbance (typically around 275 nm for phenols).
- **Quantification:** Quantify the amount of **5-isopropyl-3-methylphenol** in the sample by comparing its peak area to the calibration curve generated from the standards.

Safety and Toxicology

5-Isopropyl-3-methylphenol is classified as a hazardous substance. It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[3][10]}

Table 2: GHS Hazard Statements for 5-Isopropyl-3-methylphenol

Hazard Code	Statement	Source
H315	Causes skin irritation	[3][10]
H319	Causes serious eye irritation	[3][10]
H335	May cause respiratory irritation	[3][10]

Handling Precautions:

- Wear protective gloves, clothing, and eye/face protection.[4]
- Use in a well-ventilated area or under a fume hood.[4]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.

In case of exposure, it is crucial to seek fresh air, flush the affected skin or eyes with water, and seek medical attention.[4]

Conclusion

5-Isopropyl-3-methylphenol is a phenolic compound with significant potential for further research and development. Its antimicrobial and likely antioxidant properties, coupled with the promising therapeutic activities of its isomers, make it a person of interest for applications in pharmaceuticals, personal care products, and as a versatile chemical intermediate. The synthetic and analytical protocols provided in this guide are intended to facilitate the exploration of this compound's full potential. As with any active chemical, appropriate safety precautions must be observed during its handling and use.

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